

3,5-Difluorobenzyl alcohol molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Difluorobenzyl alcohol

Cat. No.: B1332098

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An In-Depth Guide to the Physicochemical Properties of 3,5-Difluorobenzyl Alcohol

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise summary of the molecular formula and weight for **3,5-Difluorobenzyl alcohol**, a compound often utilized as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^{[1][2]}

Core Molecular Data

The essential molecular details of **3,5-Difluorobenzyl alcohol** are presented below. This data is foundational for all stoichiometric calculations, analytical characterizations, and experimental designs involving this compound.

Property	Value
Chemical Formula	C ₇ H ₆ F ₂ O
Molecular Weight	144.12 g/mol ^{[3][4][5][6]}
	144.1187 g/mol ^[7]
CAS Number	79538-20-8 ^{[3][7]}

The molecular formula, $C_7H_6F_2O$, indicates a composition of seven carbon atoms, six hydrogen atoms, two fluorine atoms, and one oxygen atom.[3][7] The slight variation in molecular weight values is attributable to differences in the precision of atomic mass units used in the calculations by various data sources.

Logical Relationship of Compound Properties

The following diagram illustrates the logical flow from the compound's identity to its fundamental physicochemical properties.

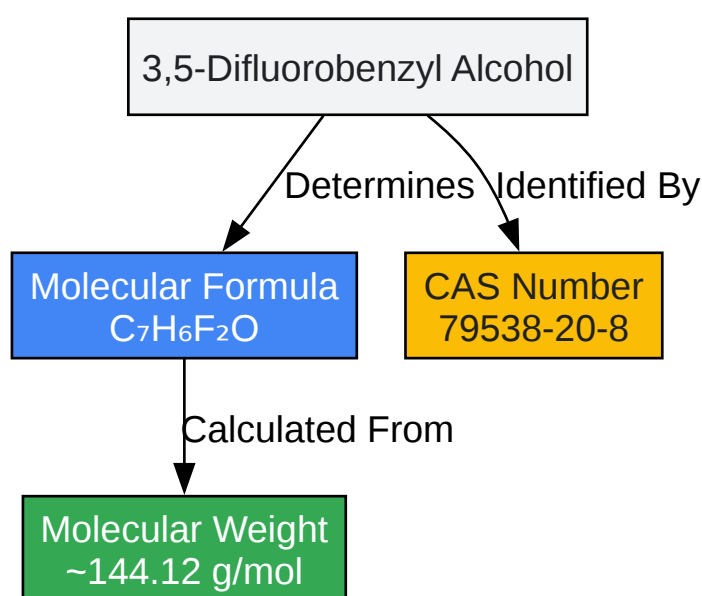


Figure 1. Relationship of Chemical Properties

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